

managing the exothermic reaction of magnesium perchlorate with water

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Compound of Interest

Compound Name: *Magnesium perchlorate
hexahydrate*

Cat. No.: *B079274*

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Technical Support Center: Managing Magnesium Perchlorate Reactions

This guide provides essential information for researchers, scientists, and drug development professionals on safely managing the exothermic reaction of magnesium perchlorate with water.

Frequently Asked Questions (FAQs)

Q1: What is magnesium perchlorate and why is it used?

A1: Magnesium perchlorate, $\text{Mg}(\text{ClO}_4)_2$, is a powerful oxidizing agent and a highly effective drying agent for gases.^{[1][2]} It is sold under the trade name Anhydron.^[2] Due to its strong affinity for water, it is often used as a desiccant in experimental setups.^{[2][3]}

Q2: What are the primary hazards associated with mixing magnesium perchlorate and water?

A2: The reaction between magnesium perchlorate and water is highly exothermic, meaning it releases a significant amount of heat.^[1] This can cause the solution to boil and spatter, creating a risk of chemical and thermal burns, especially to the eyes.^{[1][4]} Magnesium perchlorate is also a strong oxidizer and can form explosive mixtures with combustible or organic materials.^{[1][5][6]}

Q3: What personal protective equipment (PPE) is required when handling magnesium perchlorate?

A3: Appropriate PPE is crucial for safety. This includes:

- Eye Protection: Chemical safety goggles and a face shield.[\[4\]](#)[\[5\]](#)
- Hand Protection: Chemical-resistant gloves.[\[7\]](#)
- Body Protection: A lab coat and, in some situations, complete protective clothing.[\[3\]](#)[\[8\]](#)
- Respiratory Protection: For large spills or where dust is generated, a respirator may be necessary.[\[3\]](#)[\[5\]](#)

Q4: How should magnesium perchlorate be stored?

A4: Store magnesium perchlorate in a cool, dry, well-ventilated place in a tightly closed container.[\[7\]](#)[\[8\]](#) It should be kept separate from combustible materials, reducing agents, organic materials, strong acids, and powdered metals.[\[1\]](#)[\[6\]](#)[\[8\]](#) Do not store on wooden floors or pallets.[\[6\]](#)

Troubleshooting Guide

Q1: My solution is heating up rapidly and starting to boil. What should I do?

A1: This indicates the rate of dissolution is too fast, leading to excessive heat generation.

- Immediately stop adding magnesium perchlorate to the water.
- If safe to do so, place the container in an ice bath to cool the solution.
- Ensure continuous stirring to distribute the heat evenly.
- Once the temperature has stabilized, resume adding the salt at a much slower rate.

Q2: The mixture spattered out of the container. What is the correct first aid response?

A2: The immediate response depends on the area of contact.

- Skin Contact: Immediately remove all contaminated clothing. Flush the affected skin and hair with running water. Seek medical attention if irritation develops.[7][9]
- Eye Contact: Immediately flush the eyes with copious quantities of water for at least 15 minutes, holding the eyelids open. It is critical to seek immediate medical attention.[5][7][9]

Q3: I spilled solid magnesium perchlorate on the bench. How do I clean it up safely?

A3:

- Clear the area of personnel and ensure there are no ignition sources nearby.[8][9]
- Increase ventilation in the area, for example, by working within a fume hood.[3][9]
- Wearing appropriate PPE, use a clean shovel to place the material into a clean, dry, labeled container.[5]
- Cover the spill area with a non-combustible, inert material like sand or vermiculite.[6][9]
NEVER use combustible materials like paper towels or sawdust for cleanup.[6][9]
- Dispose of the waste according to authorized procedures.[8]

Data Presentation

Table 1: Physical and Chemical Properties of Anhydrous Magnesium Perchlorate

Property	Value
Chemical Formula	Mg(ClO ₄) ₂
Molar Mass	223.206 g/mol [2]
Appearance	White, deliquescent, crystalline solid[1][2][5]
Density	2.21 g/cm ³ [1][2]
Melting Point	251 °C (decomposes)[1][2]
Solubility in Water	99.3 g/100 mL[1][2]
Heat of Formation (ΔfH°)	-568.90 kJ/mol[1][2]

Experimental Protocols

Protocol: Safe Dissolution of Anhydrous Magnesium Perchlorate in Water

This protocol outlines the procedure for safely preparing an aqueous solution of magnesium perchlorate while managing the exothermic reaction.

1. Preparation and Safety Precautions:

- Conduct the entire procedure within a certified fume hood.[\[3\]](#)
- Ensure a safety shower and eyewash station are accessible.
- Wear all required PPE: chemical safety goggles, face shield, lab coat, and chemical-resistant gloves.[\[6\]](#)[\[7\]](#)
- Prepare an ice bath large enough to accommodate the reaction flask.
- Remove all combustible and organic materials from the immediate work area.[\[6\]](#)

2. Procedure:

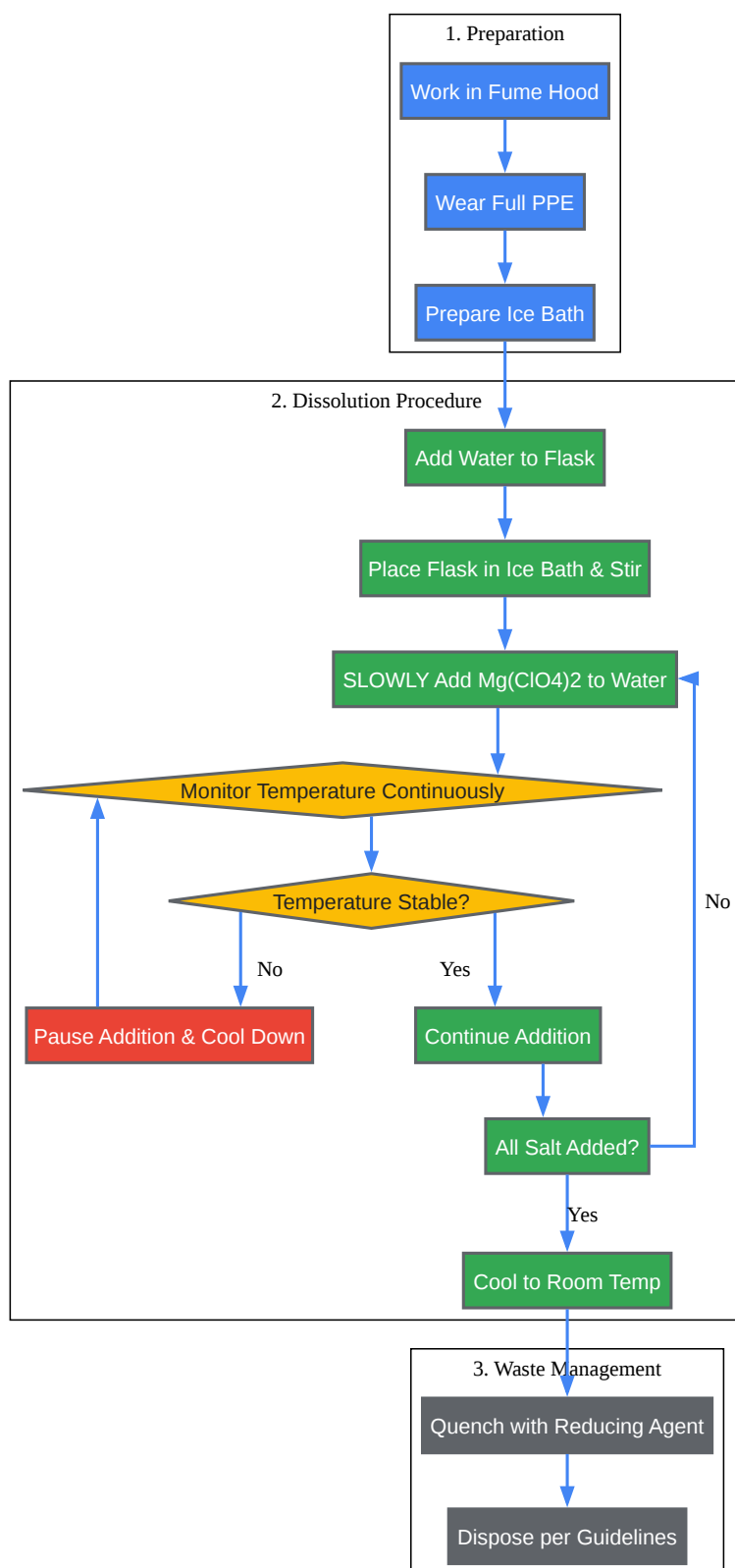
- Measure the required volume of deionized water into a beaker or flask made of borosilicate glass.
- Place the container into the ice bath on a magnetic stir plate and begin gentle stirring.
- Slowly and incrementally add the pre-weighed anhydrous magnesium perchlorate to the water. Crucially, always add the salt to the water, not the other way around, to ensure a dilute solution is formed.[\[1\]](#)
- Monitor the temperature of the solution continuously with a thermometer. Do not allow the temperature to rise uncontrollably.
- Pause the addition of the salt if the temperature increases rapidly. Allow the solution to cool before resuming the addition.

- Continue adding the salt in small portions until the desired concentration is reached.
- Once all the salt is dissolved, allow the solution to slowly return to room temperature while stirring continues.

3. Waste Disposal:

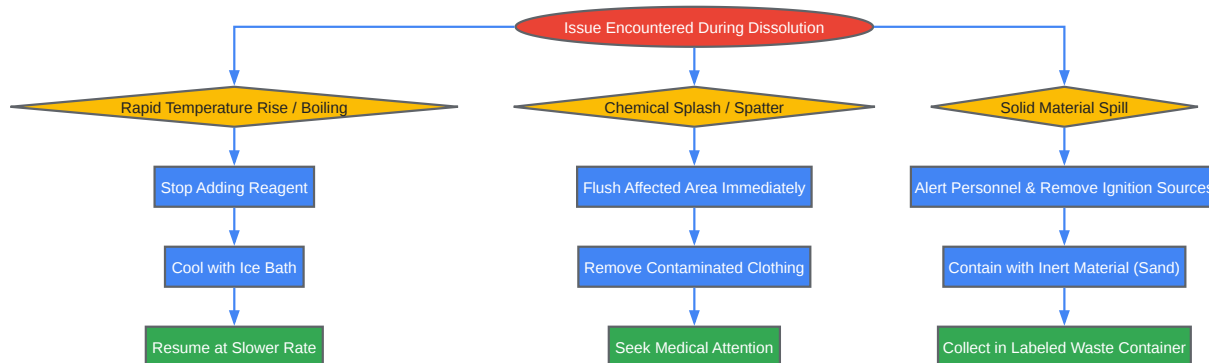
- Quench any residual magnesium perchlorate solutions by adding them to a large excess of a reducing agent solution (e.g., sodium bisulfite or sodium thiosulfate) before neutralization and disposal according to institutional guidelines.

Visualizations



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Caption: Workflow for the safe dissolution of magnesium perchlorate.



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Caption: Troubleshooting decision tree for common laboratory issues.

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